2-Chloro-1-cyclopentylethanone CAS number 932-28-5

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Compound of Interest

Compound Name:	*2-Chloro-1-cyclopentylethanone*
CAS No.:	*932-28-5*
Cat. No.:	*B1601356*

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An In-Depth Technical Guide to **2-Chloro-1-cyclopentylethanone** (CAS 932-28-5): Synthesis, Reactivity, and Applications

Executive Summary

2-Chloro-1-cyclopentylethanone (CAS No. 932-28-5) is a bifunctional organic compound of significant interest to the pharmaceutical and agrochemical industries.[1] Its unique molecular architecture, which combines a reactive α-chloro ketone moiety with a cyclopentyl ring, renders it an exceptionally versatile building block for constructing complex molecular frameworks.[1][2] This guide provides a comprehensive technical overview of its physicochemical properties, reactivity profile, principal synthetic methodologies, and key applications, particularly in the synthesis of heterocyclic compounds and advanced pharmaceutical intermediates. The narrative emphasizes the mechanistic rationale behind its reactivity and provides detailed, field-proven protocols for its preparation, offering valuable insights for researchers, chemists, and professionals in drug development.

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Section 1: Physicochemical Properties and Characterization

2-Chloro-1-cyclopentylethanone is an organic compound characterized by a ketone functional group with a cyclopentyl substituent at the carbonyl carbon and a chlorine atom on the adjacent (alpha) carbon.[3][4] This structure dictates its physical properties and chemical behavior. Typically appearing as a colorless to pale yellow liquid, it is generally soluble in common organic solvents but has limited solubility in water due to its moderate polarity.[3]

Table 1: Physicochemical Properties of **2-Chloro-1-cyclopentylethanone**

Property	Value	Source(s)
CAS Number	932-28-5	[5][6]
Molecular Formula	$C_7H_{11}ClO$	[5][6]
Molecular Weight	146.61 g/mol	[5][6]
Boiling Point	205.1 ± 13.0 °C at 760 mmHg	[7][8]
Density	1.1 ± 0.1 g/cm³	[7]
Flash Point	92.8 ± 11.0 °C	[7][8]
Refractive Index	1.477	[7]
LogP	1.98	[5]
Topological Polar Surface Area (TPSA)	17.07 Å²	[5]
SMILES	C1CCC(C1)C(=O)CCl	[5][6]

Spectroscopic characterization of this molecule is straightforward. The ^1H NMR spectrum would feature signals corresponding to the protons on the cyclopentyl ring and a characteristic singlet for the chloromethyl ($-CH_2Cl$) protons. The ^{13}C NMR would show a distinct peak for the carbonyl carbon and the carbon bearing the chlorine atom. Infrared (IR) spectroscopy will reveal a strong absorption band characteristic of the C=O stretch in a ketone. Mass

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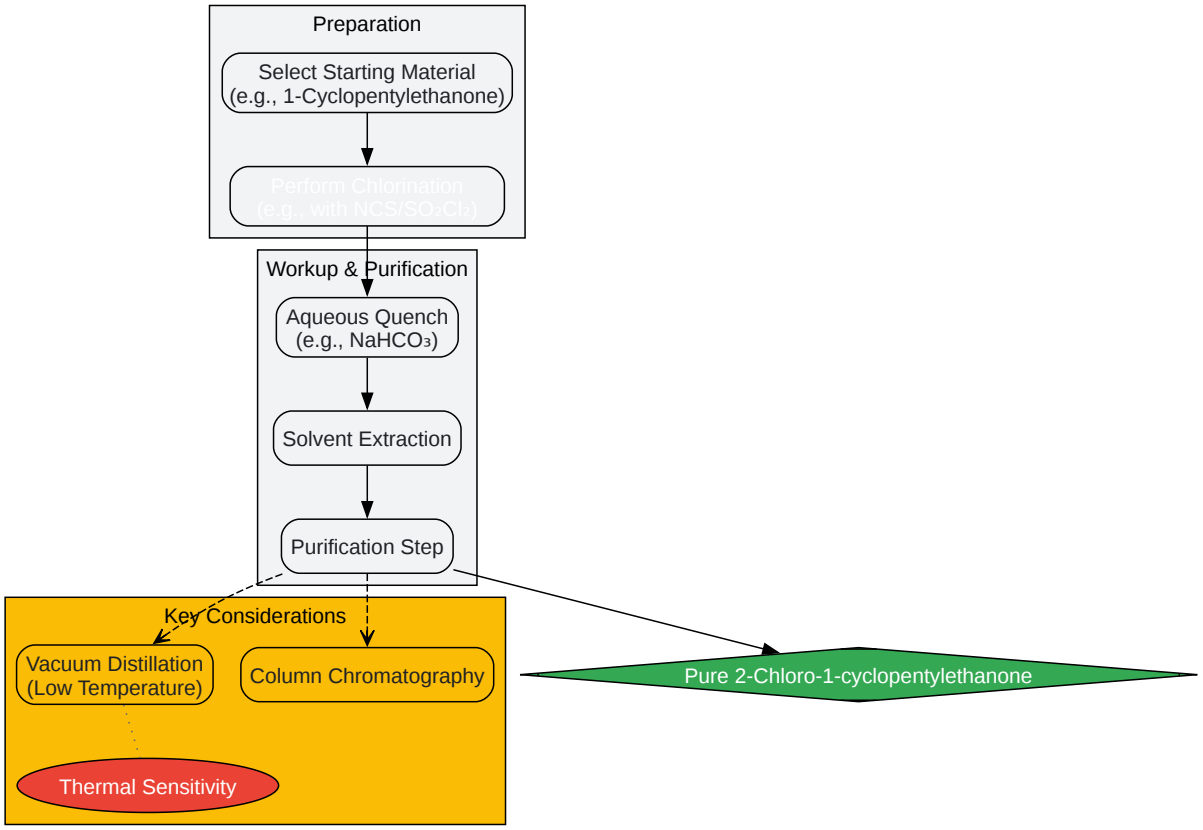
spectrometry (MS) would show the molecular ion peak and an isotopic pattern (M+2) characteristic of a monochlorinated compound.

Section 2: The Chemistry of an α-Chloro Ketone: Reactivity Profile

The synthetic utility of **2-Chloro-1-cyclopentylethanone** stems from the unique reactivity of the α-chloro ketone functional group.[9] This moiety contains two adjacent electron-withdrawing groups—the carbonyl and the halogen—which create two highly electrophilic centers susceptible to nucleophilic attack: the carbonyl carbon and the α-carbon.[9][10]

The inductive effect of the carbonyl group significantly enhances the polarity of the carbon-chlorine bond, making the α-carbon exceptionally reactive towards nucleophiles in S_n2-type displacement reactions, far more so than a typical alkyl chloride.[4][9] This dual reactivity is the cornerstone of its application as a versatile synthon for forging new carbon-carbon and carbon-heteroatom bonds.[2][9]

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